

Technical Guide: Physicochemical Properties and Synthesis Workflow of 1-Amino-1-cyclopentanecarboxamide

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Compound of Interest

Compound Name: 1-Amino-1-cyclopentanecarboxamide

Cat. No.: B096507

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential physicochemical data for **1-Amino-1-cyclopentanecarboxamide**, a key building block in synthetic chemistry. It also outlines a representative experimental workflow for its synthesis and characterization, offering a foundational protocol for researchers in drug development and organic synthesis.

Physicochemical Data

The fundamental molecular properties of **1-Amino-1-cyclopentanecarboxamide** have been determined and are summarized below. These data are critical for reaction stoichiometry, analytical characterization, and formulation development.

Parameter	Value	Reference
Molecular Formula	C6H12N2O	[1][2]
Molecular Weight	128.17 g/mol	[1][2]
CAS Number	17193-28-1	[1][3]

Representative Experimental Workflow: Synthesis and Quality Control

The following section details a generalized experimental protocol for the synthesis and subsequent quality control of **1-Amino-1-cyclopentanecarboxamide**. This workflow is typical for ensuring the purity and identity of chemical building blocks used in pharmaceutical research and development.

2.1. Synthesis Protocol

A common synthetic route to **1-Amino-1-cyclopentanecarboxamide** is the Strecker synthesis, followed by hydrolysis.

- **Step 1: Strecker Synthesis.** Cyclopentanone is reacted with an alkali cyanide (e.g., sodium cyanide) and ammonium chloride to form 1-aminocyclopentanecarbonitrile. The reaction is typically carried out in an aqueous solution and stirred at room temperature.
- **Step 2: Nitrile Hydrolysis.** The resulting 1-aminocyclopentanecarbonitrile is then subjected to controlled hydrolysis. This is often achieved using a strong acid (e.g., hydrochloric acid) or base (e.g., sodium hydroxide) to convert the nitrile group into a carboxamide group, yielding the final product, **1-Amino-1-cyclopentanecarboxamide**.
- **Step 3: Work-up and Isolation.** Following the hydrolysis, the reaction mixture is neutralized. The product is then extracted using an appropriate organic solvent. The organic layers are combined, dried, and the solvent is removed under reduced pressure to yield the crude product.
- **Step 4: Purification.** The crude **1-Amino-1-cyclopentanecarboxamide** is purified, typically by recrystallization from a suitable solvent system to achieve the desired purity.

2.2. Quality Control and Characterization

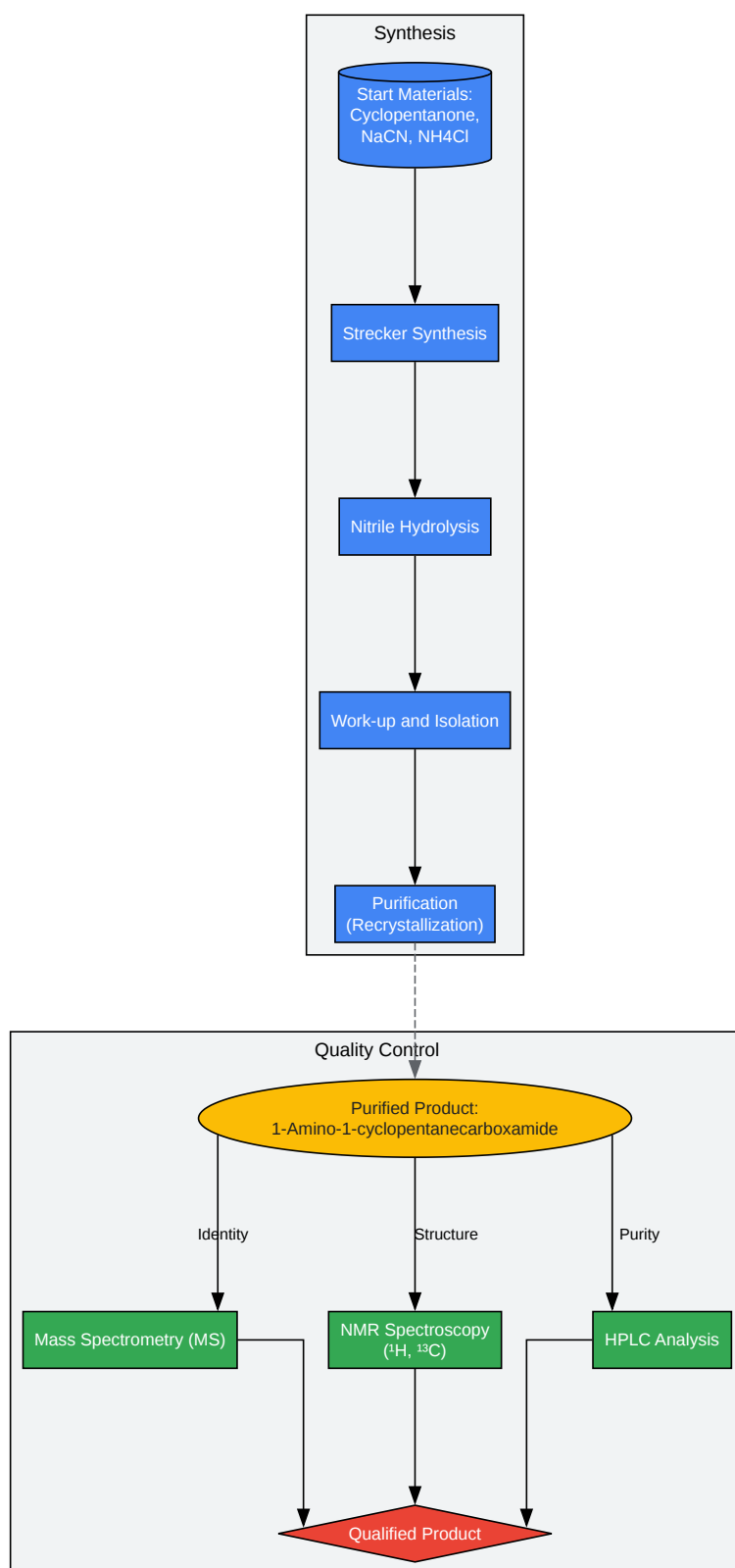
To ensure the synthesized compound meets the required specifications, a series of analytical tests are performed.

- **Identity Confirmation:**

- Mass Spectrometry (MS): To confirm the molecular weight of the compound. The expected molecular ion peak corresponding to $[M+H]^+$ would be observed at m/z 129.1.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1H and ^{13}C NMR are used to confirm the chemical structure of the molecule by analyzing the chemical shifts and coupling constants of the hydrogen and carbon atoms.
- Purity Assessment:
 - High-Performance Liquid Chromatography (HPLC): To determine the purity of the compound. A sample is injected into an HPLC system, and the area of the product peak is compared to the total area of all peaks to calculate the purity percentage.
 - Melting Point Analysis: The melting point of the purified compound is measured and compared to the literature value as an indicator of purity.

Visualized Experimental Workflow

The logical flow of the synthesis and quality control process is depicted in the following diagram.



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Caption: Synthesis and Quality Control Workflow for **1-Amino-1-cyclopentanecarboxamide**.

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